

# An In-depth Technical Guide to Poacic Acid: Physical, Chemical, and Biological Properties

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Poacic acid** is a plant-derived stilbenoid compound that has garnered significant interest for its potent antifungal activity.[1][2][3] First identified in lignocellulosic hydrolysates of grasses, this natural product presents a novel molecular scaffold for the development of new antifungal agents.[3][4] Its primary mechanism of action involves the disruption of the fungal cell wall, a critical structure for fungal viability and a well-established target for antifungal drugs.[2][3][4] This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **Poacic acid**, with a focus on its mechanism of action and the cellular pathways it modulates.

### **Physicochemical Properties of Poacic Acid**

**Poacic acid**, a decarboxylated product of 8-5'-diferulic acid, is a hydroxycinnamic acid derivative.[5][6] While extensive biological data is available, a complete profile of its physical properties such as melting and boiling points has not been extensively reported in the available scientific literature.

Table 1: Physical and Chemical Properties of **Poacic Acid** 



Property	Value	Source	
IUPAC Name	(2E)-3-{4-hydroxy-3-[(E)-2-(4-hydroxy-3-methoxyphenyl)ethenyl]-5-methoxyphenyl}prop-2-enoic acid	[6]	
Molecular Formula	C19H18O6	[1]	
Molecular Weight	342.34 g/mol	[1]	
Canonical SMILES	COC1=CC(=CC(=C10)C=CC2 =CC(=C(C=C2)O)OC)C=CC(= O)O	[1]	
CAS Number	160097-32-5	[2]	
Solubility	Soluble in DMSO (100 mg/mL); can be further diluted in water.	[7]	
Appearance	Crystalline solid (after purification)	[8]	

### **Biological Activity and Mechanism of Action**

**Poacic acid** exhibits significant antifungal activity against a range of fungi, including the model organism Saccharomyces cerevisiae and pathogenic species.[2][4] Its primary cellular target is the fungal cell wall, where it disrupts the synthesis of  $\beta$ -1,3-glucan, a crucial structural polysaccharide.[2][4]

Table 2: Antifungal Activity of Poacic Acid



Organism	Activity Metric	Value	Source
Saccharomyces cerevisiae	IC50	111 μg/mL (324 μM)	[9][10]
Saccharomyces cerevisiae	Significant growth inhibition	≥ 256 µg/mL (48h)	[2]
Plasma membrane- compromised Candida albicans mutants	Fungicidal effect	-	[2]

The mechanism of action of **Poacic acid** is distinct from that of echinocandin antifungals, which directly inhibit the  $\beta$ -1,3-glucan synthase enzyme complex. Instead, **Poacic acid** appears to directly bind to the  $\beta$ -1,3-glucan polymer itself, thereby disrupting the assembly and integrity of the cell wall.[4] This disruption of the cell wall leads to cell lysis and fungal death.

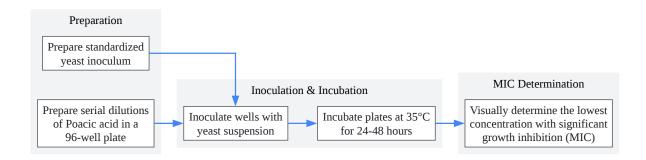
# **Experimental Protocols**Synthesis of Poacic Acid

A scaled-up, three-step synthesis of **Poacic acid** from commercially available ferulic acid has been described.[8]

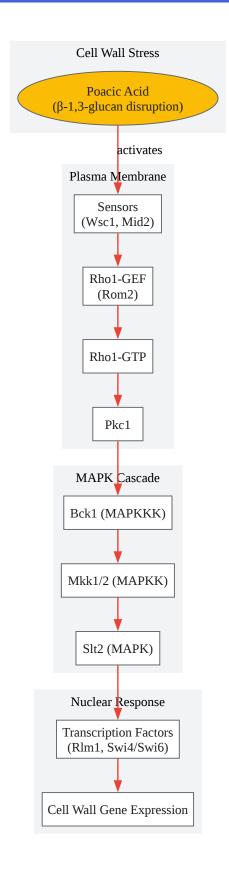
Workflow for Poacic Acid Synthesis



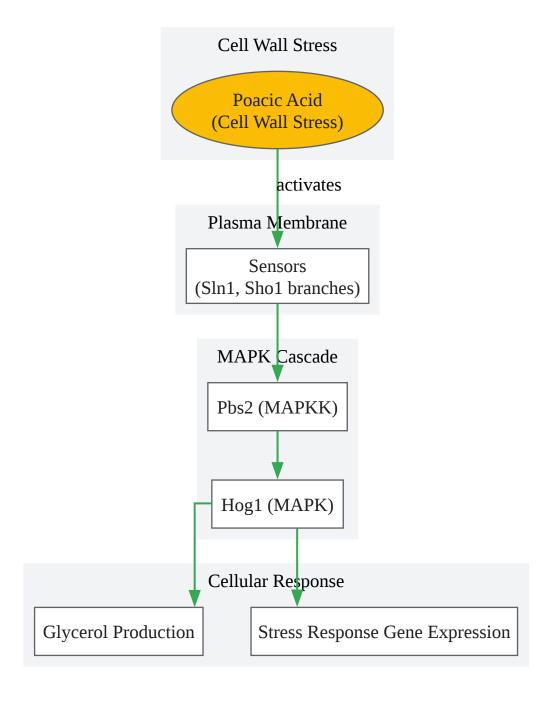












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